

Ethyl Tridecanoate: A Technical Guide to Solubility and Solvent Compatibility

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Compound of Interest

Compound Name: Ethyl tridecanoate

Cat. No.: B15547349

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and solvent compatibility of **Ethyl Tridecanoate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

Ethyl tridecanoate, a fatty acid ester, is recognized for its hydrophobic nature, stemming from its long carbon chain. This characteristic dictates its solubility profile, making it a versatile compound in various applications, including its use as a biochemical reagent.^{[1][2][3]}

Quantitative Solubility Data

The solubility of **Ethyl Tridecanoate** has been determined in various solvent systems. The following tables summarize the available quantitative data to facilitate easy comparison.

Solvent System	Temperature (°C)	Solubility	Citation
Water	25	0.116 mg/L (estimated)	[4]
Dimethyl Sulfoxide (DMSO)	Not Specified	50 mg/mL (requires ultrasonic agitation)	[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Not Specified	≥ 5 mg/mL	[3]
10% DMSO, 90% Corn Oil	Not Specified	≥ 5 mg/mL	[3]

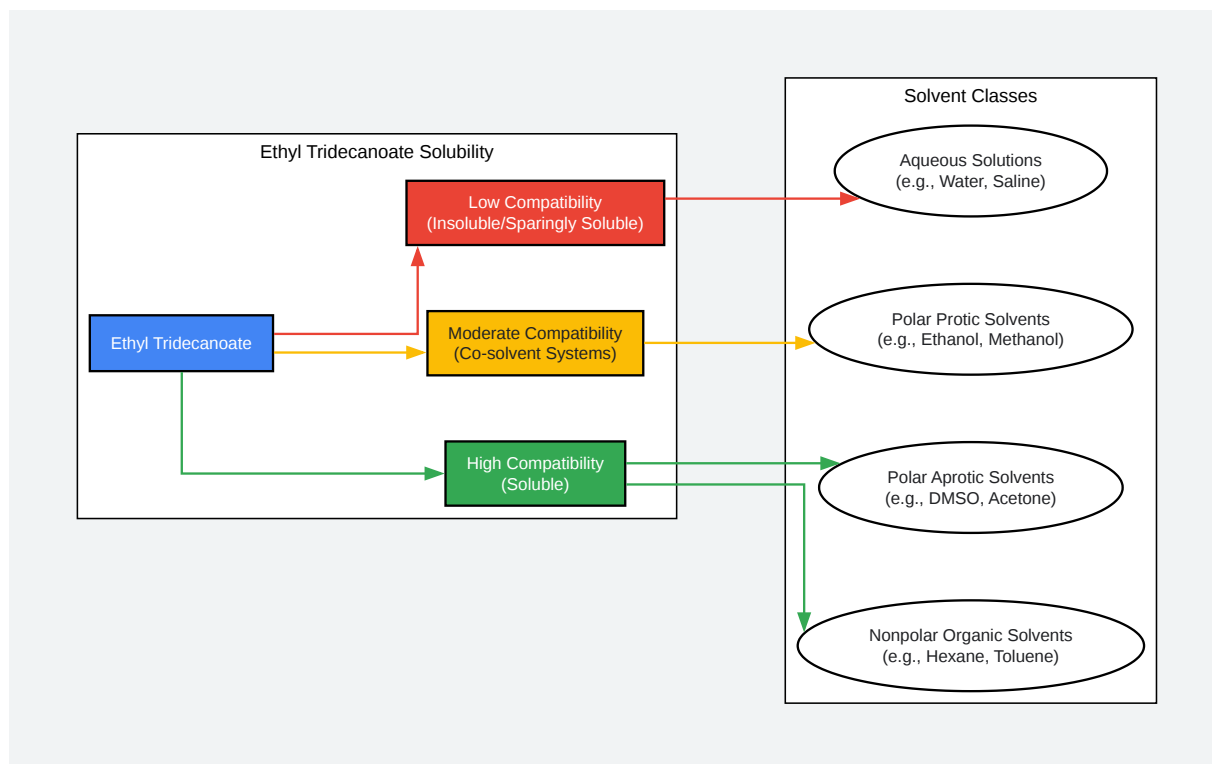
Physicochemical Properties

A summary of key physicochemical properties of **Ethyl Tridecanoate** is provided below.

Property	Value	Citation
Molecular Formula	C15H30O2	[4]
Molecular Weight	242.40 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][3]
Density	0.853 g/mL at 25 °C	[5]
Boiling Point	293.1°C at 760 mmHg	[5]
Refractive Index	1.434 at 20°C	[6]

Solvent Compatibility Overview

Ethyl tridecanoate's long hydrocarbon chain renders it soluble in organic solvents while having limited solubility in water.[1][4][7] It is described as being soluble in alcohol.[4] The miscibility of **ethyl tridecanoate** generally follows the principle of "like dissolves like," where it is more soluble in nonpolar organic solvents and less soluble in polar solvents. The following diagram illustrates the logical relationship of its compatibility with different solvent classes.



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Caption: Logical flow of **Ethyl Tridecanoate**'s solvent compatibility.

Experimental Protocols

Detailed methodologies for the preparation of **Ethyl Tridecanoate** solutions, particularly for in vitro and in vivo studies, are crucial for reproducibility.

Protocol 1: In Vitro Formulation

This protocol is designed for preparing a stock solution for in vitro assays.

Objective: To achieve a clear solution of **Ethyl Tridecanoate** at a concentration of at least 5 mg/mL.

Materials:

- **Ethyl Tridecanoate**
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline solution

Procedure:

- To prepare a 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline solution, add the solvents sequentially.
- Ensure each solvent is fully incorporated before adding the next.
- The resulting mixture should be a clear solution with a solubility of ≥ 5 mg/mL.^[3]
- If precipitation or phase separation is observed, gentle heating and/or sonication can be employed to aid in dissolution.^[3] For hygroscopic DMSO, it is recommended to use a newly opened container to ensure maximal solubility.^[3]

Protocol 2: In Vivo Formulation

This protocol details the preparation of a solution suitable for in vivo studies.

Objective: To formulate a solution of **Ethyl Tridecanoate** at a concentration of at least 5 mg/mL for administration.

Materials:

- **Ethyl Tridecanoate**
- Dimethyl Sulfoxide (DMSO)
- Corn Oil

Procedure:

- Prepare a solution with 10% DMSO and 90% Corn Oil.
- The solvents should be added one by one, ensuring thorough mixing.
- This method yields a clear solution with a solubility of ≥ 5 mg/mL.[3]

General Solubility Determination Protocol

A general method for determining the solubility of a compound through visual observation is outlined below. This can be adapted for **Ethyl Tridecanoate** in various organic solvents.

Objective: To determine the approximate solubility of a compound in a given solvent at room temperature.

Materials:

- Compound of interest (e.g., **Ethyl Tridecanoate**)
- Solvent of interest (e.g., ethanol, acetone)
- Stock solution of the compound in a highly soluble solvent (e.g., acetone or isopropanol) at a known concentration (e.g., 20,000 $\mu\text{g/mL}$).

Procedure:

- High-Level Solubility Range: To a fixed volume of the stock solution (e.g., 0.5 mL), add sequential volumes of the solvent of interest (e.g., in 5 mL increments) until all solid material is visually dissolved.
- Low-Level Solubility Range: To a fixed volume of the solvent of interest (e.g., 10 mL), add sequential small volumes of the stock solution (e.g., in 1 μL to 100 μL increments) until the first sign of persistent cloudiness or crystal formation is observed.

This technical guide provides a foundational understanding of the solubility and solvent compatibility of **Ethyl Tridecanoate**. For specific applications, it is recommended to perform solubility testing to confirm these properties under the exact experimental conditions.

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- To cite this document: BenchChem. [Ethyl Tridecanoate: A Technical Guide to Solubility and Solvent Compatibility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15547349#solubility-and-solvent-compatibility-of-ethyl-tridecanoate]

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